

Application Notes: IR3535-Treated Textiles for Vector Control

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Compound of Interest

Compound Name: *Insect Repellent M 3535*

CAS No.: 95328-09-9

Cat. No.: B1232614

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Introduction

Ethyl Butylacetylaminopropionate, commonly known as IR3535®, is a synthetic, amino acid-based biopesticide.[1] Structurally similar to the natural amino acid beta-alanine, IR3535 functions as a repellent by acting on the olfactory sensory system of insects, effectively masking the chemical cues that attract them to humans. While it does not have a killing action, which prevents the development of resistance, it has demonstrated broad efficacy against mosquitoes, ticks, and other biting arthropods.[1] Its excellent safety profile, classified as "Unlikely to present acute hazard in normal use" by the WHO, makes it a suitable candidate for application on textiles, including clothing and bed nets, for personal protection against vector-borne diseases.[2] The development of advanced application techniques, such as polymer-coating, allows for the creation of long-lasting, repellent-treated textiles.[3][4]

Quantitative Efficacy Data

The effectiveness of IR3535-treated textiles is dose-dependent and varies by the target vector. The following tables summarize key performance data from laboratory studies.

Table 1: Efficacy of IR3535-Treated Polyester Netting against *Aedes aegypti* (Mosquitoes)

IR3535 Concentration (g/m ²)	100% Knockdown Time (minutes, mean ± SD)	100% Kill Time (minutes, mean ± SD)	Biting Protection
1.59	87.5 ± 10.6	120 ± 13	Incomplete
10.02	57.0 ± 3.5	75 ± 3	100% ^[3]

Data sourced from studies by Faulde et al. (2010) using a polymer-coating technique.^{[3][4]}

 Table 2: Efficacy of IR3535-Treated Polyester Netting against *Ixodes ricinus* (Ticks)

IR3535 Concentration (g/m ²)	100% Knockdown Time (minutes, mean ± SD)
1.59	131.4 ± 6.5
10.02	33.8 ± 5.0

Data sourced from studies by Faulde et al. (2010).^{[3][4]}

Table 3: Longevity and Wash Resistance of IR3535-Treated Textiles

Initial IR3535 Concentration (g/m ²)	Vector Species	Endpoint	Duration of Efficacy (Stored at room temp.)
10.02	<i>Aedes aegypti</i>	100% Landing/Biting Protection	23 weeks ^{[3][4]}

Note: Efficacy after repeated washing cycles is a critical parameter but specific data for IR3535 was limited in the cited studies. In general, anti-mosquito effect may diminish with washing, ironing, and heat exposure. For comparison, permethrin-treated clothing often loses significant efficacy after one year of regular use and washing.^[5]

Experimental Protocols

Standardized bioassays are essential for evaluating the efficacy of repellent-treated textiles.

Protocol 1: Arm-in-Cage Test for Repellency and Biting Protection

This method is a widely accepted standard for assessing the protective efficacy of repellent-treated textiles against biting insects.[6]

- Objective: To determine the Complete Protection Time (CPT) and measure the reduction in landing and biting rates.
- Materials:
 - Test cage (e.g., 30x30x30 cm) containing a known population of host-seeking, non-blood-fed female mosquitoes (e.g., 200 *Aedes aegypti*).[7]
 - IR3535-treated textile sample fashioned into a sleeve.
 - Untreated textile sample (negative control).
 - Human volunteers.
- Methodology:
 - A volunteer wears the treated textile sleeve over their forearm. The other arm, covered with an untreated sleeve, serves as the control.[7]
 - The volunteer inserts the control arm into the mosquito cage for a defined period (e.g., 3-5 minutes) to confirm mosquito biting activity. A minimum number of landings or bites must be recorded for the test to be valid.[8]
 - The volunteer then inserts the arm with the IR3535-treated sleeve into the cage for the same duration.
 - The number of mosquitoes landing on and/or biting the covered arm is recorded.[6]

- The exposure is repeated at set intervals (e.g., every 30 minutes) until the protective effect fails, defined as the first confirmed bite, or two consecutive bites.[7]
- The Repellency Rate (%) is calculated using the formula: $P = [(N - K) / N] * 100$, where N is the number of mosquitoes landing on the control and K is the number landing on the treated fabric.[9]
- Endpoint: The primary endpoint is the mean protection time, recorded as the time from application to the first bite.[7]

Protocol 2: Knockdown (KD) and Mortality Bioassay

This assay measures the toxicological effect of the repellent-treated fabric on the target vectors.[10]

- Objective: To determine the time required for a treated textile to cause 100% knockdown (KD) and/or mortality in a vector population.
- Materials:
 - Enclosed exposure chamber or space.
 - IR3535-treated textile sample.
 - A defined number of vectors (e.g., 10-20 mosquitoes or ticks).
- Methodology:
 - The treated textile sample is placed within the enclosed chamber.[10]
 - A known number of laboratory-reared adult mosquitoes or tick nymphs are released into the chamber.[3][4]
 - The time is continuously monitored, and the number of knocked-down (incapacitated, unable to move correctly) insects is recorded at set intervals.
 - The test continues until 100% of the insects are knocked down. The time to this event is the "100% KD Time".[3][4]

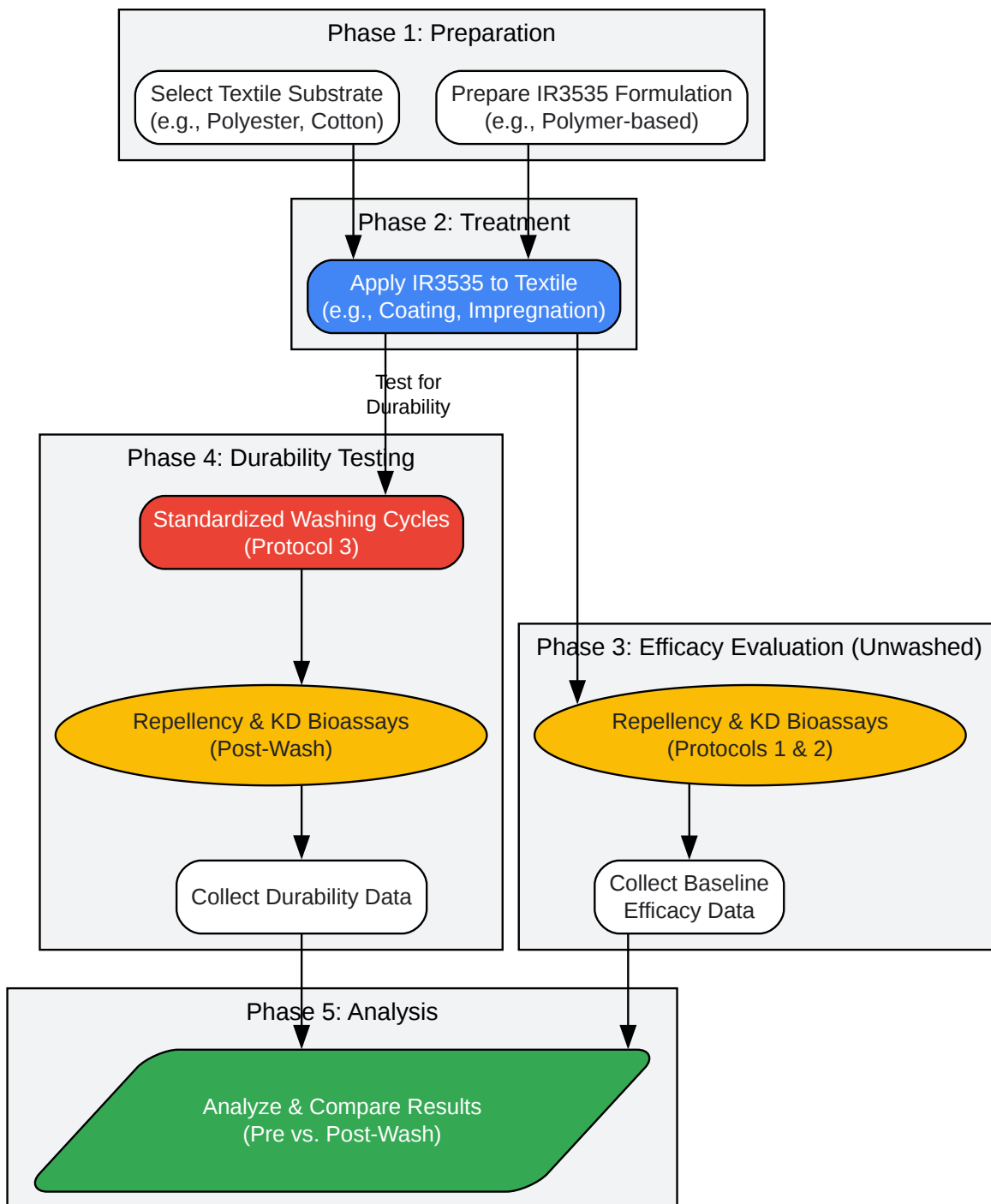
- For mortality assessment, the insects can be transferred to a clean container with access to a sugar solution (for mosquitoes) and held for 24 hours post-exposure to record the final mortality rate.
- Endpoint: Time to 100% knockdown and/or 24-hour mortality rate.

Protocol 3: Wash Resistance Evaluation

This protocol assesses the durability of the repellent treatment after laundering.

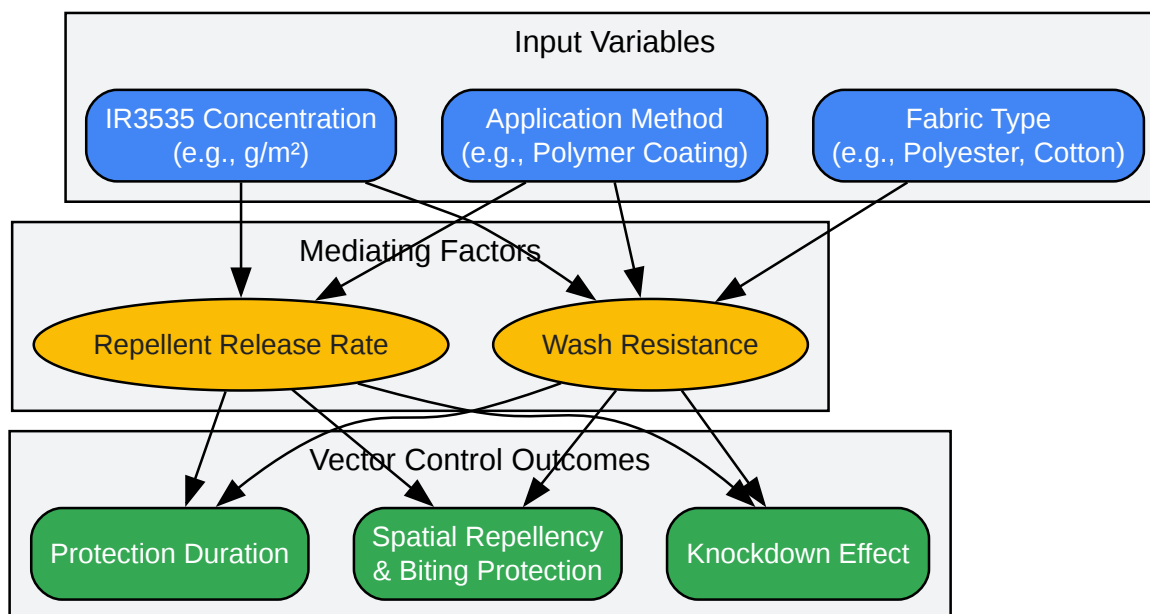
- Objective: To evaluate the retention of repellent efficacy after a specified number of washing cycles.
- Materials:
 - Treated textile samples.
 - Standardized laboratory washing machine.
 - Non-phosphate washing detergent.
 - Reference standard, e.g., ISO 105-C06.[11]
- Methodology:
 - Treated fabric samples are subjected to a defined number of standardized washing and drying cycles. For example, washing at 40°C for 30 minutes.[11]
 - After each specified washing interval (e.g., 1, 5, 10 washes), the fabric samples are dried under laboratory conditions.
 - The washed samples are then evaluated for efficacy using the bioassays described in Protocol 1 and/or Protocol 2.
 - The results are compared to the efficacy of unwashed treated samples to determine the percentage loss in repellency or knockdown effect.
- Endpoint: Repellency or knockdown efficacy as a function of the number of washes.

Visualizations



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Caption: Experimental workflow for evaluating IR3535-treated textiles.



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Caption: Logical relationships in IR3535 textile treatment for vector control.

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